

An In-depth Technical Guide to the Thermal Properties of Lithium Molybdate

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Compound of Interest

Compound Name: *Lithium molybdate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermal properties of **lithium molybdate** (Li_2MoO_4), a material of increasing interest in various scientific and technological fields. This document summarizes key quantitative data, details relevant experimental protocols, and presents visual representations of experimental workflows to facilitate a deeper understanding of the material's behavior under thermal stress.

Core Thermal Properties

Lithium molybdate is a white crystalline solid at room temperature, known for its stability and specific thermal characteristics. A summary of its key thermal properties is presented below, with detailed discussions in the subsequent sections.

Data Summary

| Thermal Property | Value | Temperature (K) | Citation |
|--|---|-----------------|----------|
| Melting Point | 705 °C (978 K) | 978 | [1][2] |
| Heat Capacity (C_p) | See Table 2 | 6 - 819 | [3][4] |
| Coefficient of Thermal Expansion (CTE) | See Table 3 | 293 - 923 | [5] |
| Thermal Conductivity | Data not available in the surveyed literature | - | |

Melting Point

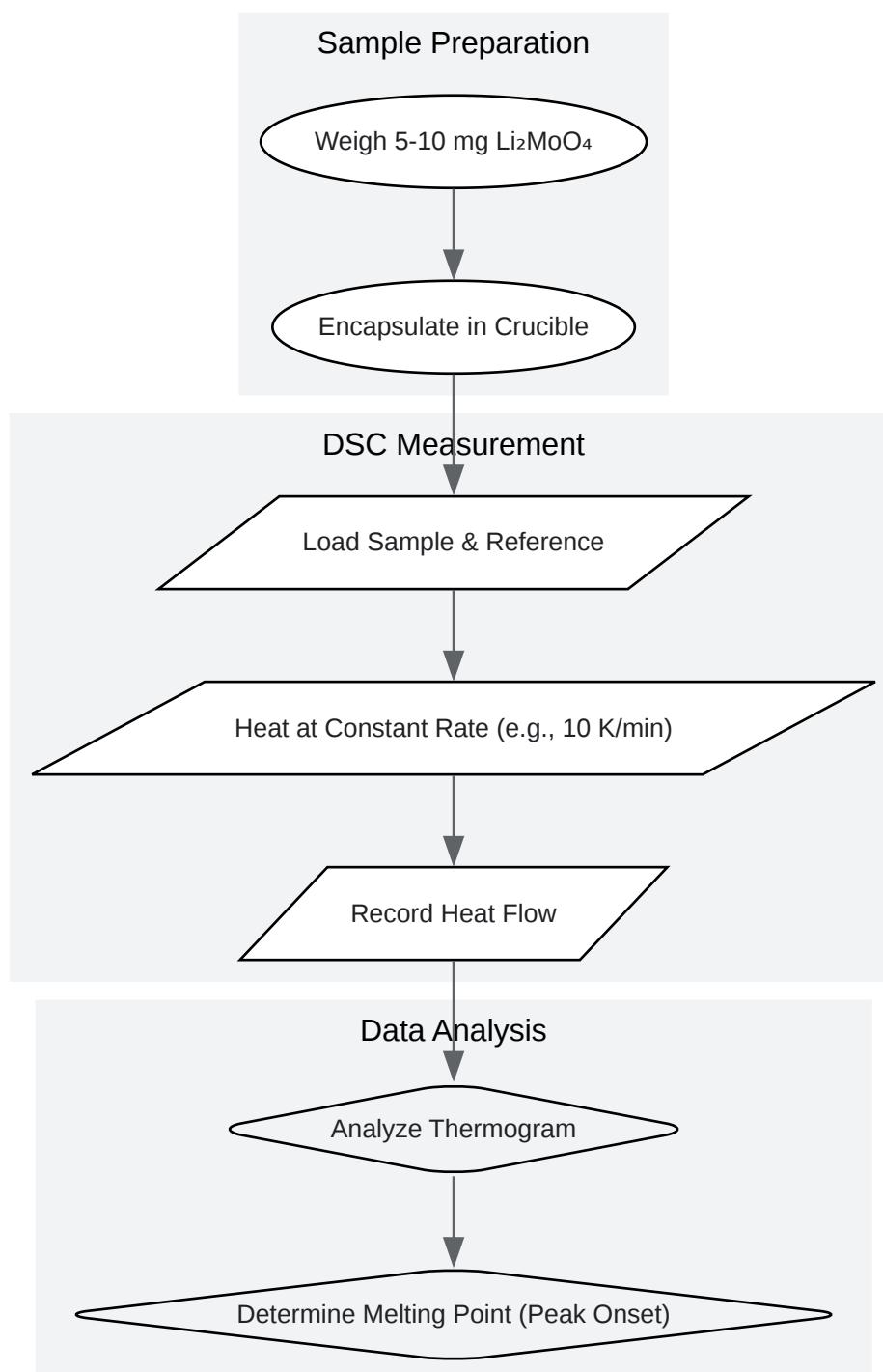
The melting point of **lithium molybdate** is consistently reported as 705 °C (978 K).^{[1][2]} This relatively high melting point indicates strong ionic bonding within the crystal lattice.

Experimental Protocol: Differential Scanning Calorimetry (DSC)

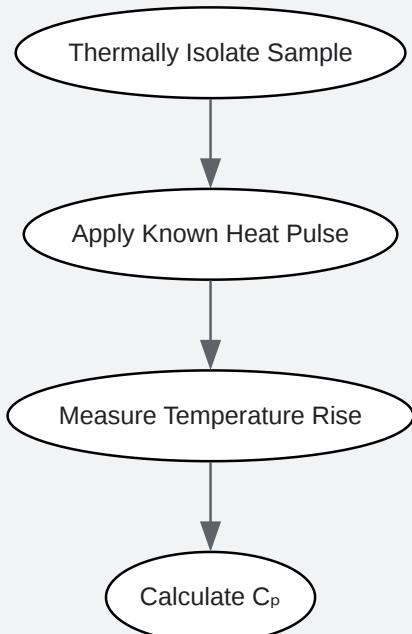
The melting point of inorganic compounds like **lithium molybdate** is typically determined using Differential Scanning Calorimetry (DSC).

Methodology:

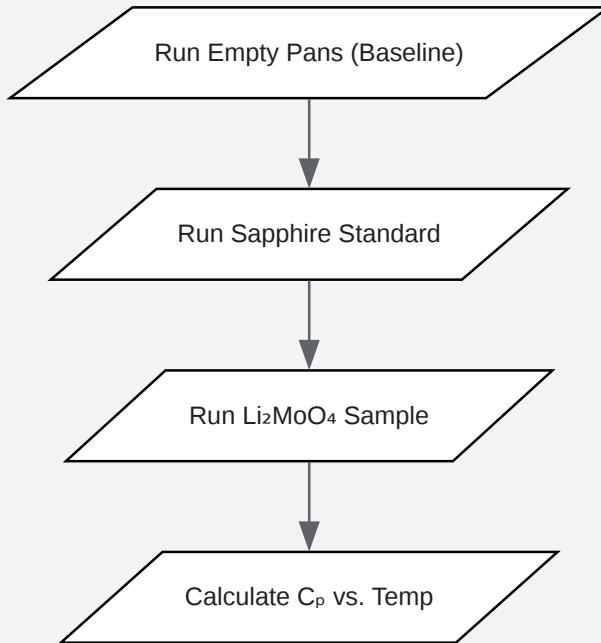
- **Sample Preparation:** A small, accurately weighed sample of high-purity **lithium molybdate** (typically 5-10 mg) is placed in an inert crucible, commonly made of aluminum or platinum. An empty, hermetically sealed crucible is used as a reference.
- **Instrument Setup:** The sample and reference crucibles are placed in the DSC furnace. The furnace is then programmed to heat at a constant rate, for example, 10 K/min, under a controlled atmosphere, such as dry nitrogen, to prevent any unwanted reactions.
- **Measurement:** The DSC instrument measures the difference in heat flow required to increase the temperature of the sample and the reference. As the sample melts, it absorbs a significant amount of heat at a constant temperature (the enthalpy of fusion), resulting in a distinct endothermic peak in the DSC thermogram.
- **Data Analysis:** The onset temperature of the melting peak is typically taken as the melting point of the substance. The area under the peak is proportional to the enthalpy of fusion.



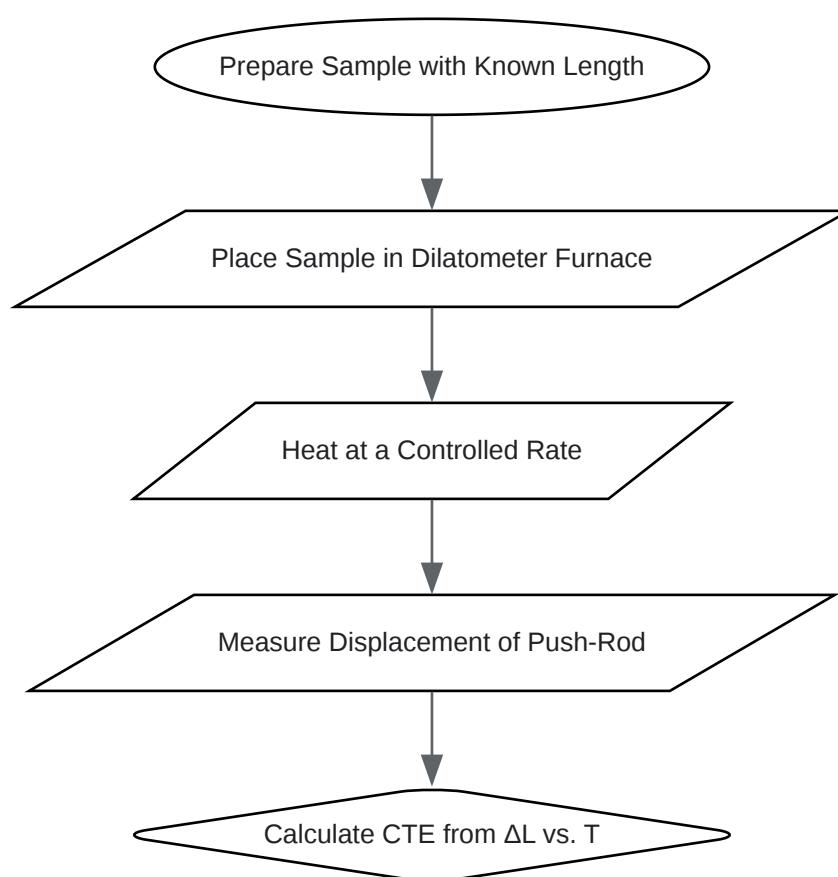
Adiabatic Calorimetry (Low Temp)

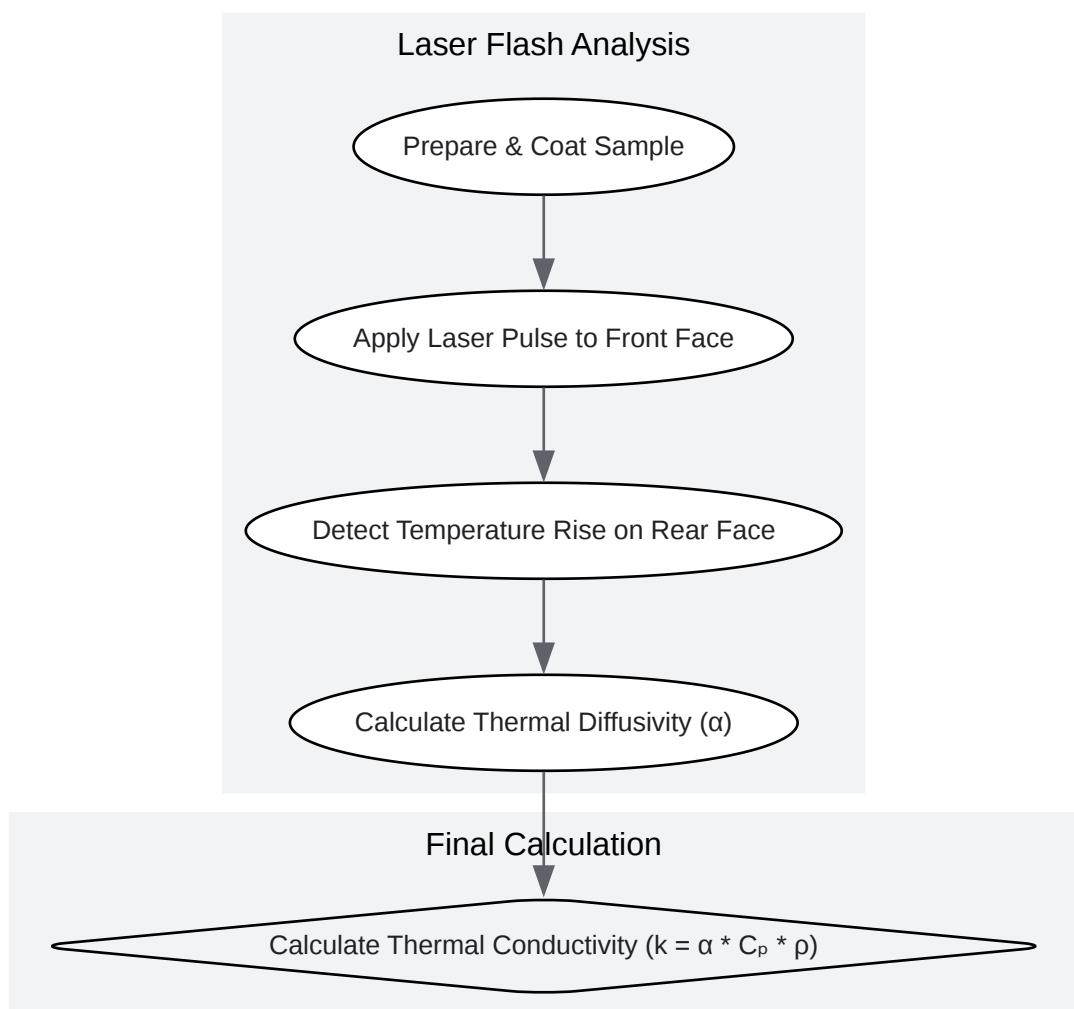


DSC (High Temp)



Prepare Sample with Known Length





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